1,4-Dinicotinoylpiperazine stability problems and degradation products

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Compound of Interest	
Compound Name:	1,4-Dinicotinoylpiperazine
Cat. No.:	B105790

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Technical Support Center: 1,4-Dinicotinoylpiperazine

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **1,4-Dinicotinoylpiperazine**. The information addresses common stability issues and potential degradation products that may be encountered during experimental procedures.

Frequently Asked Questions (FAQs)

Q1: What is **1,4-Dinicotinoylpiperazine** and why is its stability important?

A1: **1,4-Dinicotinoylpiperazine** is a chemical compound featuring a central piperazine ring bonded to two nicotinoyl groups. The stability of this molecule is a critical parameter in research and drug development as it ensures the identity, purity, and potency of the substance throughout its shelf life. Understanding its stability profile is essential for developing robust formulations and analytical methods.[1][2]

Q2: What are the likely degradation pathways for **1,4-Dinicotinoylpiperazine**?

A2: Based on its chemical structure, which includes amide linkages and pyridine rings, **1,4-Dinicotinoylpiperazine** is potentially susceptible to several degradation pathways:

- Hydrolysis: The amide bonds connecting the piperazine and nicotinoyl moieties can be cleaved under acidic or basic conditions, leading to the formation of nicotinic acid and piperazine.

- Oxidation: The nitrogen atoms in the piperazine and pyridine rings could be susceptible to oxidation, potentially forming N-oxides.[3][4][5]

- Photodegradation: The pyridine rings contain chromophores that can absorb light, potentially leading to photodegradation.[6][7]

- Thermal Degradation: High temperatures can provide the energy needed to initiate various degradation reactions.[1]

Q3: What are the expected degradation products of **1,4-Dinicotinoylpiperazine**?

A3: The primary degradation products would likely result from the pathways mentioned above:

- From Hydrolysis: Nicotinic acid and piperazine.

- From Oxidation: N-oxides of the pyridine or piperazine rings.

- From Photodegradation: A variety of photoproducts could be formed, potentially involving rearrangements or dimerization of the pyridine ring.[6]

Q4: How can I prevent the degradation of **1,4-Dinicotinoylpiperazine** during storage and handling?

A4: To minimize degradation, **1,4-Dinicotinoylpiperazine** should be:

- Stored in a cool, dry place, protected from light.

- Handled in an inert atmosphere (e.g., nitrogen or argon) if it is found to be sensitive to oxidation.

- Dissolved in neutral, aprotic solvents when possible to avoid hydrolysis. Solutions should be freshly prepared.

Troubleshooting Guide

Issue 1: Unexpected peaks are observed during HPLC analysis of a **1,4-Dinicotinoylpiperazine** sample.

- Question: I am seeing extra peaks in my chromatogram that are not present in the reference standard. What could be the cause?

- Answer: These unexpected peaks are likely degradation products. To identify the cause, a forced degradation study is recommended.[1][2][8] By systematically exposing your sample to acidic, basic, oxidative, photolytic, and thermal stress conditions, you can determine which conditions lead to the formation of these impurities. This will help in identifying the degradation pathway and the nature of the impurities.

Issue 2: The assay value for my **1,4-Dinicotinoylpiperazine** sample is lower than expected.

- Question: My quantitative analysis shows a lower concentration of **1,4-Dinicotinoylpiperazine** than I prepared. Why is this happening?

- Answer: A low assay value is often an indication of degradation. The active molecule has likely degraded into one or more impurities. Review your sample preparation and storage conditions. Was the sample exposed to light, extreme pH, or high temperatures for a prolonged period? Running a stability-indicating HPLC method can help to separate and quantify the parent compound from its degradants, providing a more accurate picture of its purity.

Issue 3: My **1,4-Dinicotinoylpiperazine** solution has changed color.

- Question: After dissolving **1,4-Dinicotinoylpiperazine**, the solution turned yellow. Is this normal?

- Answer: A color change often signifies a chemical transformation, which could be due to degradation. This is commonly observed in cases of oxidation or photodegradation. It is crucial to characterize the colored species to understand the degradation pathway. Protect your solutions from light and consider de-gassing your solvents to remove dissolved oxygen.

Data Presentation

Table 1: Summary of Forced Degradation Studies for **1,4-Dinicotinoylpiperazine** (Hypothetical Data)

Stress Condition	% Degradation of 1,4-Dinicotinoylpiperazine	Number of Degradation Products	Major Degradation Product (Hypothetical)
0.1 M HCl (60°C, 24h)	15.2%	2	Nicotinic Acid, Piperazine
0.1 M NaOH (60°C, 24h)	25.8%	2	Nicotinic Acid, Piperazine
3% H_2O_2 (RT, 24h)	8.5%	3	N-oxide derivatives
Photolytic (ICH Q1B)	12.1%	4	Photodegradation products
Thermal (80°C, 48h)	5.3%	1	Thermally induced degradant

Table 2: Impurity Profile of a Stressed **1,4-Dinicotinoylpiperazine** Sample (Hypothetical HPLC Data)

Peak ID	Retention Time (min)	Relative Retention Time	Area (%)	Possible Identity
1	2.5	0.50	5.8	Nicotinic Acid
2	3.1	0.62	4.2	Piperazine
3	5.0	1.00	85.0	1,4-Dinicotinoylpiperazine
4	6.2	1.24	2.5	N-oxide derivative 1
5	7.8	1.56	2.5	N-oxide derivative 2

Experimental Protocols

Forced Degradation Studies Protocol

Forced degradation studies are essential to establish the intrinsic stability of a drug substance. [1][9] The goal is to achieve 5-20% degradation to ensure that the primary degradation products are formed.[2][9]

1. Acid Hydrolysis:

- Dissolve **1,4-Dinicotinoylpiperazine** in a suitable solvent and add 0.1 M hydrochloric acid.

- Store the solution at 60°C.

- Withdraw samples at appropriate time points (e.g., 0, 2, 6, 12, and 24 hours).

- Neutralize the samples with an equivalent amount of 0.1 M sodium hydroxide before analysis.

- Analyze by a stability-indicating HPLC method.

2. Base Hydrolysis:

- Dissolve **1,4-Dinicotinoylpiperazine** in a suitable solvent and add 0.1 M sodium hydroxide.

- Store the solution at 60°C.

- Withdraw samples at various time intervals.

- Neutralize the samples with an equivalent amount of 0.1 M hydrochloric acid before analysis.

- Analyze by HPLC.

3. Oxidative Degradation:

- Dissolve **1,4-Dinicotinoylpiperazine** in a suitable solvent and add 3% hydrogen peroxide.[1]

- Keep the solution at room temperature, protected from light.

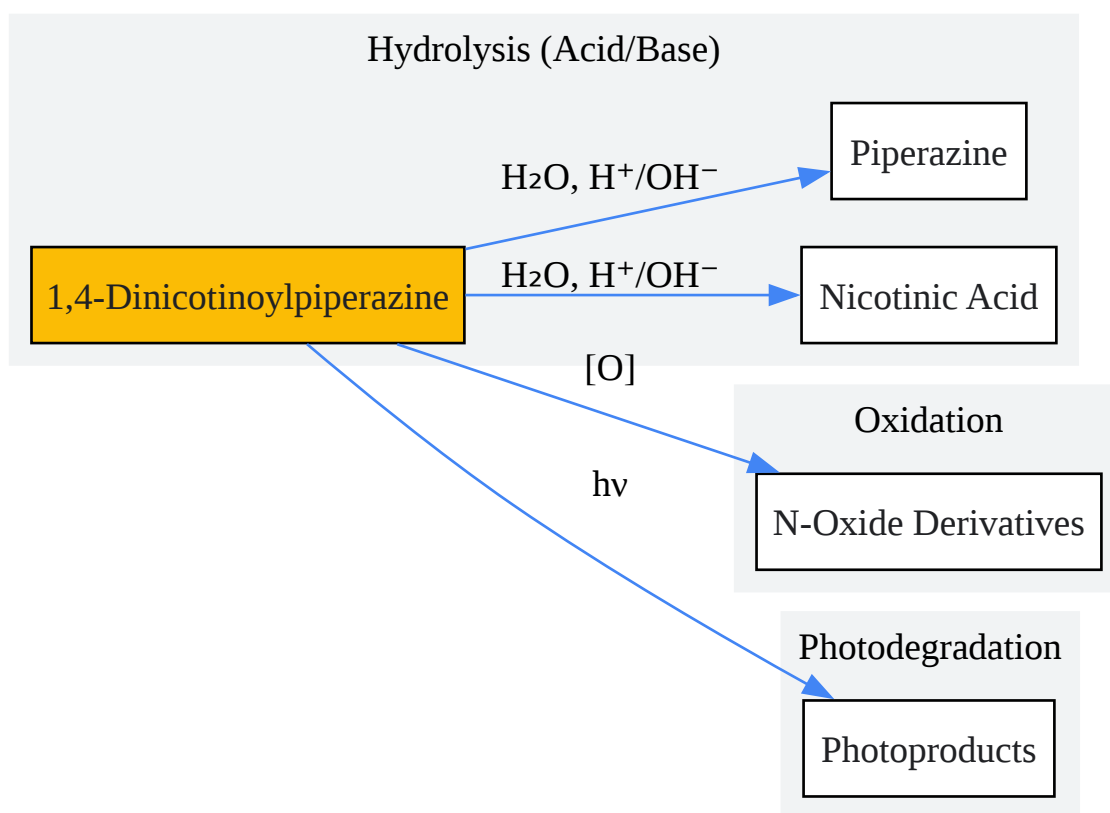- Collect samples at different time points.
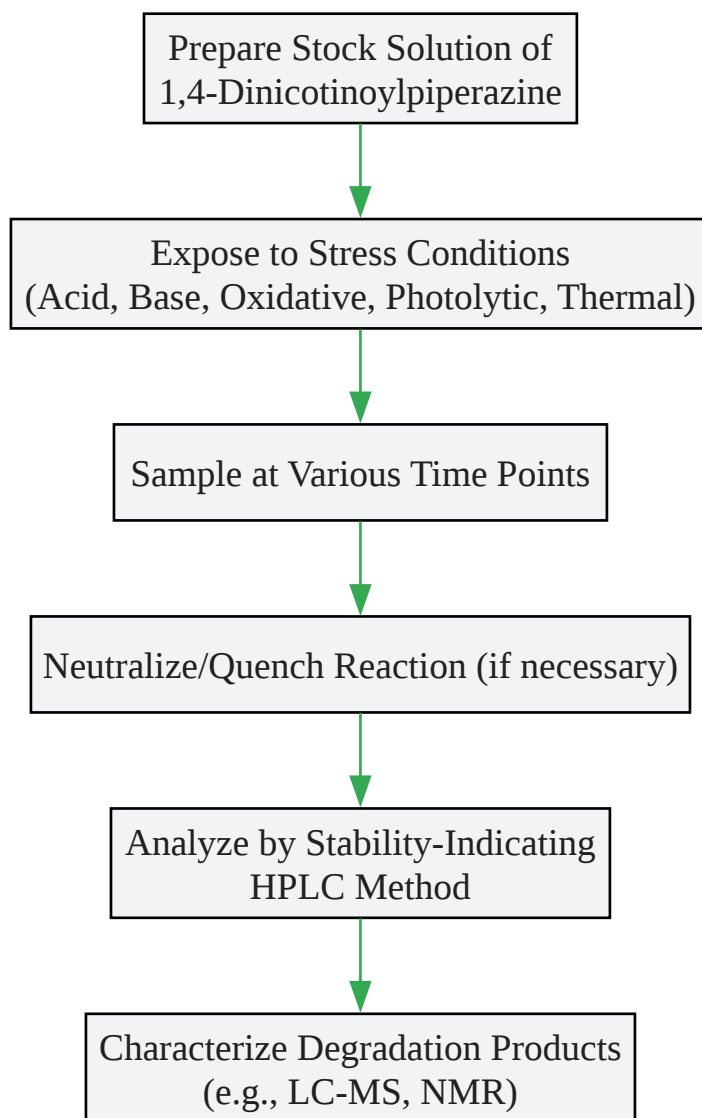
- Analyze by HPLC.

4. Photolytic Degradation:

- Expose a solution of **1,4-Dinicotinoylpiperazine** to a light source that provides both UV and visible light, as specified in ICH Q1B guidelines.[1][9]

- Simultaneously, keep a control sample in the dark.

- Analyze both the exposed and control samples at appropriate time points by HPLC.
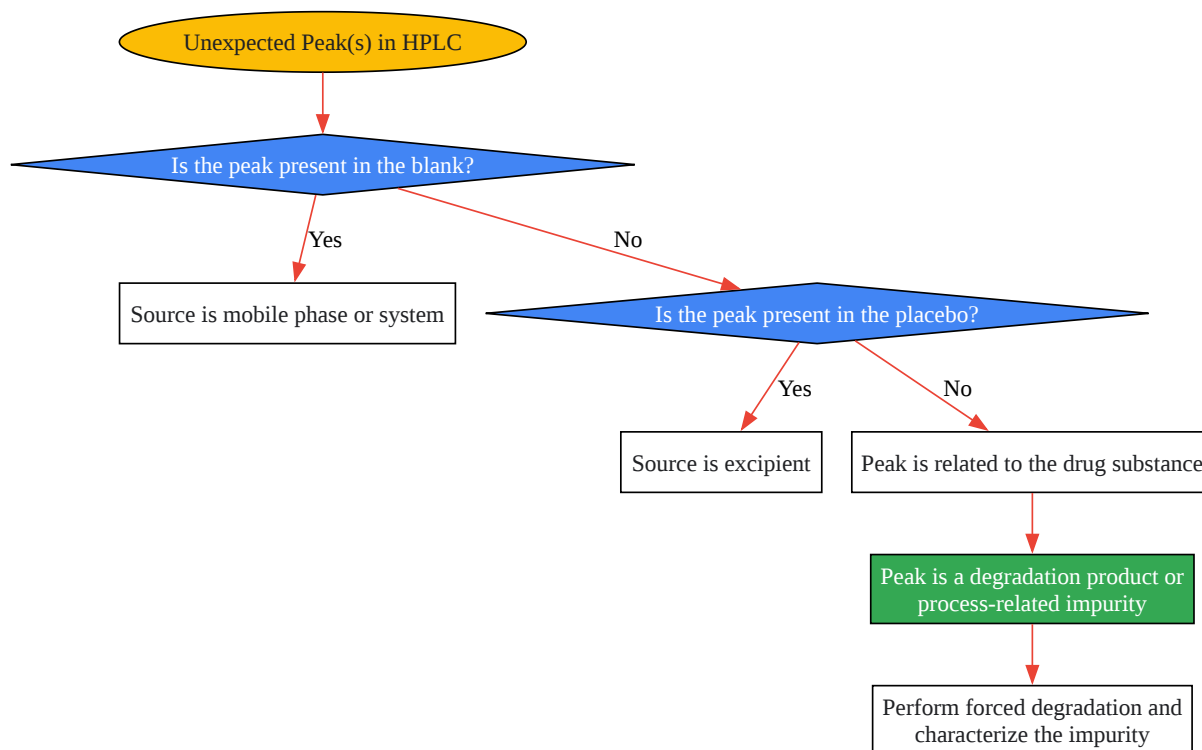
5. Thermal Degradation:

- Place a solid sample of **1,4-Dinicotinoylpiperazine** in a thermostatically controlled oven at 80°C.

- Also, prepare a solution of the compound and keep it at 60°C.

- Sample at various time points and analyze by HPLC.

Visualizations

Hydrolysis (Acid/Base)

1,4-Dinicotinoylpiperazine

- H_2O, H^+/OH^- → Piperazine
- H_2O, H^+/OH^- → Nicotinic Acid
- [O] → **Oxidation** → N-Oxide Derivatives
- hν → **Photodegradation** → Photoproducts

Prepare Stock Solution of
1,4-Dinicotinoylpiperazine

$\downarrow$

Expose to Stress Conditions
(Acid, Base, Oxidative, Photolytic, Thermal)

$\downarrow$

Sample at Various Time Points

$\downarrow$

Neutralize/Quench Reaction (if necessary)

$\downarrow$

Analyze by Stability-Indicating
HPLC Method

$\downarrow$

Characterize Degradation Products
(e.g., LC-MS, NMR)

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